

Nlrp3-IN-58: A Technical Guide for Inflammasome Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Nlrp3-IN-58*

Cat. No.: *B15609482*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structure, chemical properties, and experimental applications of **Nlrp3-IN-58**, a known inhibitor of the NLRP3 inflammasome. The information is intended for researchers and professionals involved in immunology, inflammation, and drug discovery.

Core Concepts: The NLRP3 Inflammasome

The NOD-like receptor family pyrin domain containing 3 (NLRP3) inflammasome is a multi-protein complex that plays a critical role in the innate immune system. Its activation is a key driver of inflammation in response to a wide array of stimuli, including pathogen-associated molecular patterns (PAMPs) and danger-associated molecular patterns (DAMPs).

Dysregulation of the NLRP3 inflammasome is implicated in a variety of inflammatory and autoimmune diseases.

The activation of the NLRP3 inflammasome is a two-step process:

- **Priming (Signal 1):** This step is typically initiated by microbial components like lipopolysaccharide (LPS) binding to Toll-like receptors (TLRs). This leads to the upregulation

of NLRP3 and pro-interleukin-1 β (pro-IL-1 β) gene expression via the NF- κ B signaling pathway.

- Activation (Signal 2): A diverse range of stimuli, such as extracellular ATP, crystalline substances, and toxins, trigger the assembly of the inflammasome complex. This complex comprises NLRP3, the adaptor protein ASC (apoptosis-associated speck-like protein containing a CARD), and pro-caspase-1. This assembly leads to the autocatalytic cleavage and activation of caspase-1, which in turn cleaves pro-IL-1 β and pro-IL-18 into their mature, pro-inflammatory forms. Activated caspase-1 can also induce a form of inflammatory cell death known as pyroptosis through the cleavage of gasdermin D.

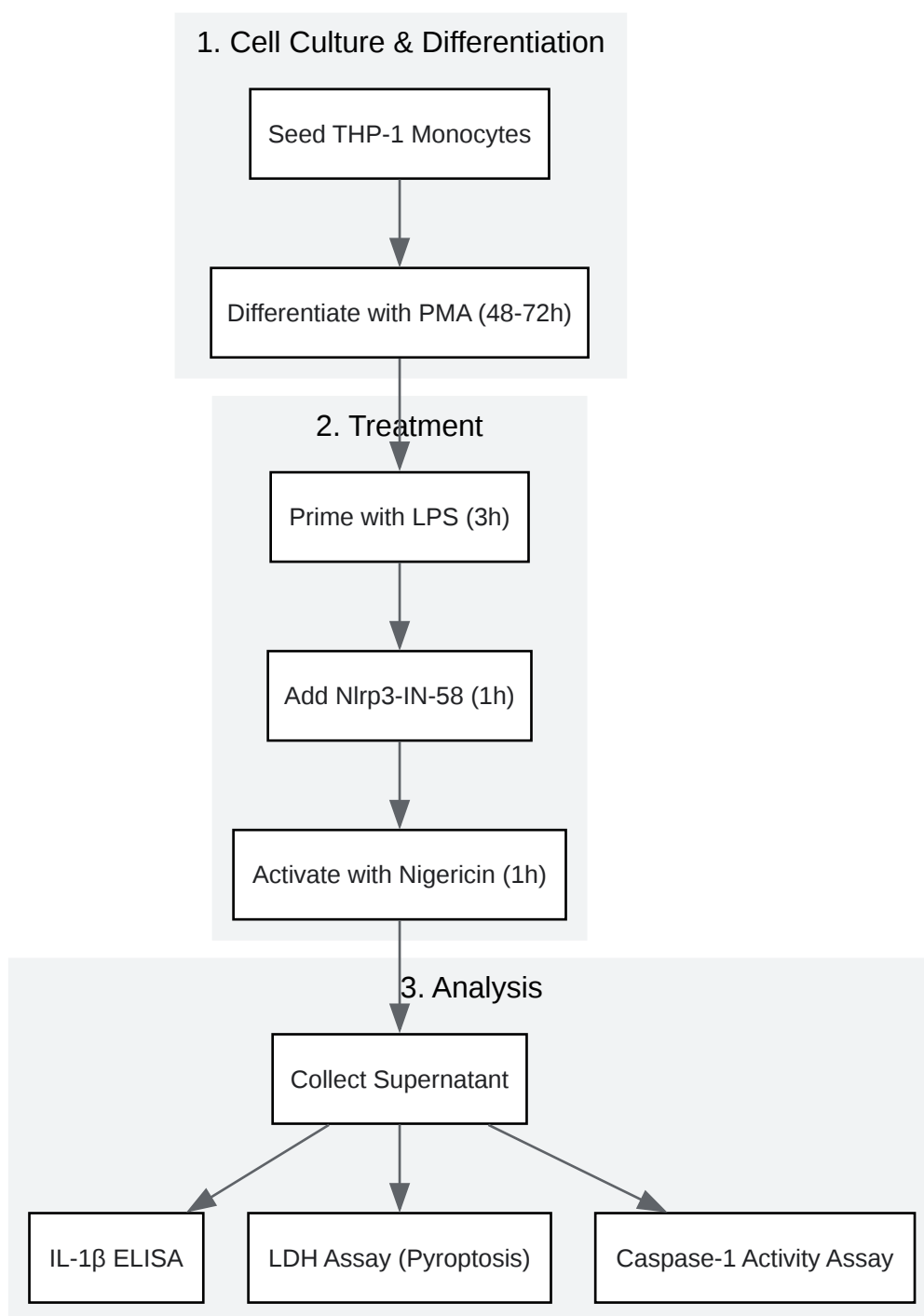
Nlrp3-IN-58: Chemical Properties and Structure

Nlrp3-IN-58, also known as Compound DS15, is a small molecule inhibitor of NLRP3 inflammasome activation.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	2956014-05-2	[1]
Molecular Formula	C22H18ClN3O3S	[1][2]
Molecular Weight	439.91 g/mol	[1][2]
SMILES	<chem>O=C(NC1=CC=CC(S(=O)(=O)C2=CC=CC=C2)=O)=C1C3=CC=CC=C3C4=CC(Cl)=CC=C4</chem>	[1]
IC50	3.85 μ M (for NLRP3 inflammasome activation)	[1][2]
Activity	Inhibits IL-1 β release by 33% at 10 μ M	[1][2]

Signaling Pathways and Experimental Workflows

To visually represent the biological processes and experimental procedures, the following diagrams have been generated using Graphviz.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. NLRP3-IN-58 | NLR | 2956014-05-2 | Invivochem \[invivochem.com\]](#)
- To cite this document: BenchChem. [Nlrp3-IN-58: A Technical Guide for Inflammasome Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15609482/docs#nlrp3-in-58-a-technical-guide-for-inflammasome-research\]](https://www.benchchem.com/product/b15609482/docs#nlrp3-in-58-a-technical-guide-for-inflammasome-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

